

# Physical and chemical properties of Diethyl carbonate

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## Compound of Interest

Compound Name: Diethyl carbonate

Cat. No.: B041859

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## Diethyl Carbonate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Diethyl carbonate** (DEC) is an organic compound with the formula  $\text{OC}(\text{OCH}_2\text{CH}_3)_2$ . It is a colorless liquid with a mild, pleasant odor.[1] DEC has garnered significant interest across various scientific disciplines, including pharmaceuticals, due to its versatile properties. It serves as a valuable solvent, a reactant in organic synthesis, and a component in electrolyte solutions for lithium-ion batteries.[2][3][4] This technical guide provides an in-depth overview of the physical and chemical properties of **diethyl carbonate**, complete with experimental protocols and graphical representations to support research and development activities.

### Physical Properties of Diethyl Carbonate

The physical properties of **diethyl carbonate** are well-documented and are crucial for its application in various experimental and industrial settings. A summary of these properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>3</sub>	[1][2]
Molecular Weight	118.13 g/mol	[1][5]
Appearance	Colorless liquid	[2][6]
Odor	Mild, pleasant, ethereal	[1][4]
Density	0.975 g/cm <sup>3</sup> at 25 °C	[2][3]
Melting Point	-43 °C	[4][6]
Boiling Point	126-128 °C	[3][4]
Flash Point	25 °C (closed cup)	[6]
Solubility in Water	Insoluble	[1][2]
Solubility in Organic Solvents	Soluble in alcohol, ether, and other organic solvents	[3][4]
Vapor Pressure	10 mmHg at 23.8 °C	[3]
Vapor Density	4.1 (air = 1)	[3]
Refractive Index	1.384 at 20 °C	[3]

## Chemical Properties and Reactions

**Diethyl carbonate** exhibits reactivity characteristic of carbonic acid esters. Its key chemical transformations include hydrolysis, transesterification, and combustion.

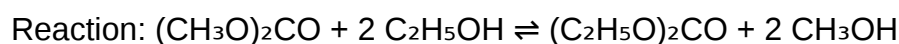
### Hydrolysis

**Diethyl carbonate** can be hydrolyzed to ethanol and carbon dioxide. This reaction is typically slow under neutral conditions but can be accelerated by the presence of acids or bases.

Reaction:  $(\text{C}_2\text{H}_5\text{O})_2\text{CO} + \text{H}_2\text{O} \rightleftharpoons 2 \text{C}_2\text{H}_5\text{OH} + \text{CO}_2$

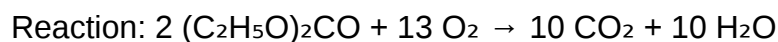
### Transesterification

Transesterification is a key reaction of **diethyl carbonate**, often employed in the synthesis of other organic carbonates. For example, the reaction of **diethyl carbonate** with other alcohols in the presence of a catalyst yields a new carbonate and ethanol. A common industrial application is the transesterification of dimethyl carbonate with ethanol to produce **diethyl carbonate** and ethyl methyl carbonate.<sup>[7]</sup>



## Combustion

As an organic compound, **diethyl carbonate** is flammable and undergoes combustion to produce carbon dioxide and water.



## Experimental Protocols

### Determination of Physical Properties

#### 1. Measurement of Density using a Pycnometer

This method provides a precise determination of the density of liquid **diethyl carbonate**.

- Apparatus: Pycnometer, analytical balance, thermometer, water bath.
- Procedure:
  - Thoroughly clean and dry the pycnometer and weigh it accurately ( $m_1$ ).
  - Fill the pycnometer with distilled water of a known temperature and weigh it again ( $m_2$ ). The temperature of the water should be recorded.
  - Empty and dry the pycnometer completely.
  - Fill the pycnometer with **diethyl carbonate** at the same temperature as the water and weigh it ( $m_3$ ).
  - The density of **diethyl carbonate** ( $\rho_{\text{DEC}}$ ) is calculated using the formula:  $\rho_{\text{DEC}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$  where  $\rho_{\text{water}}$  is the density of water at the recorded

temperature.

## 2. Determination of Boiling Point using the Thiele Tube Method

This micro-method is suitable for determining the boiling point of a small sample of **diethyl carbonate**.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating source (e.g., Bunsen burner or hot plate), mineral oil.
- Procedure:
  - Fill the Thiele tube with mineral oil to a level just above the side arm.
  - Place a small amount (a few milliliters) of **diethyl carbonate** into the small test tube.
  - Place the capillary tube, with its open end downwards, into the test tube containing the **diethyl carbonate**.
  - Attach the test tube to the thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the sample.
  - Immerse the thermometer and the attached test tube into the mineral oil in the Thiele tube.
  - Gently heat the side arm of the Thiele tube.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
  - Continue heating until a continuous and rapid stream of bubbles is observed.
  - Turn off the heat and allow the apparatus to cool slowly.
  - The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.<sup>[8]</sup> Record this temperature.

## 3. Measurement of Flash Point using a Small-Scale Closed-Cup Apparatus (ASTM D3278)

This standard test method is used to determine the flash point of flammable liquids like **diethyl carbonate**.<sup>[1][2][6]</sup>

- Apparatus: Small-scale closed-cup flash point tester, thermometer.
- Procedure:
  - Ensure the apparatus is clean and dry.
  - Cool the sample cup to the expected flash point minus approximately 5°C.
  - Introduce 2 mL of the **diethyl carbonate** sample into the cup.
  - Place the lid on the cup and insert the thermometer.
  - Apply a heat source to the apparatus to increase the temperature at a slow, constant rate (approximately 1°C per minute).
  - At regular temperature intervals (e.g., every 1°C), apply the test flame by opening the shutter.
  - The flash point is the lowest temperature at which the application of the test flame causes the vapor above the liquid to ignite with a distinct flash inside the cup.<sup>[1][2]</sup>

## Chemical Reaction Protocols

### 1. Laboratory Scale Hydrolysis of **Diethyl Carbonate**

This protocol outlines a basic procedure for the hydrolysis of **diethyl carbonate**.

- Materials: **Diethyl carbonate**, deionized water, acid or base catalyst (e.g., dilute HCl or NaOH), round-bottom flask, reflux condenser, heating mantle, magnetic stirrer, and stir bar.
- Procedure:
  - To a round-bottom flask equipped with a magnetic stir bar, add a measured volume of **diethyl carbonate** and deionized water.
  - Add a catalytic amount of either acid or base.

- Attach a reflux condenser and place the flask in a heating mantle on a magnetic stirrer.
- Heat the mixture to reflux with continuous stirring for a specified period.
- The reaction can be monitored by techniques such as gas chromatography (GC) to observe the disappearance of **diethyl carbonate** and the appearance of ethanol.
- Upon completion, the reaction mixture can be neutralized (if a catalyst was used) and the products can be separated by distillation.

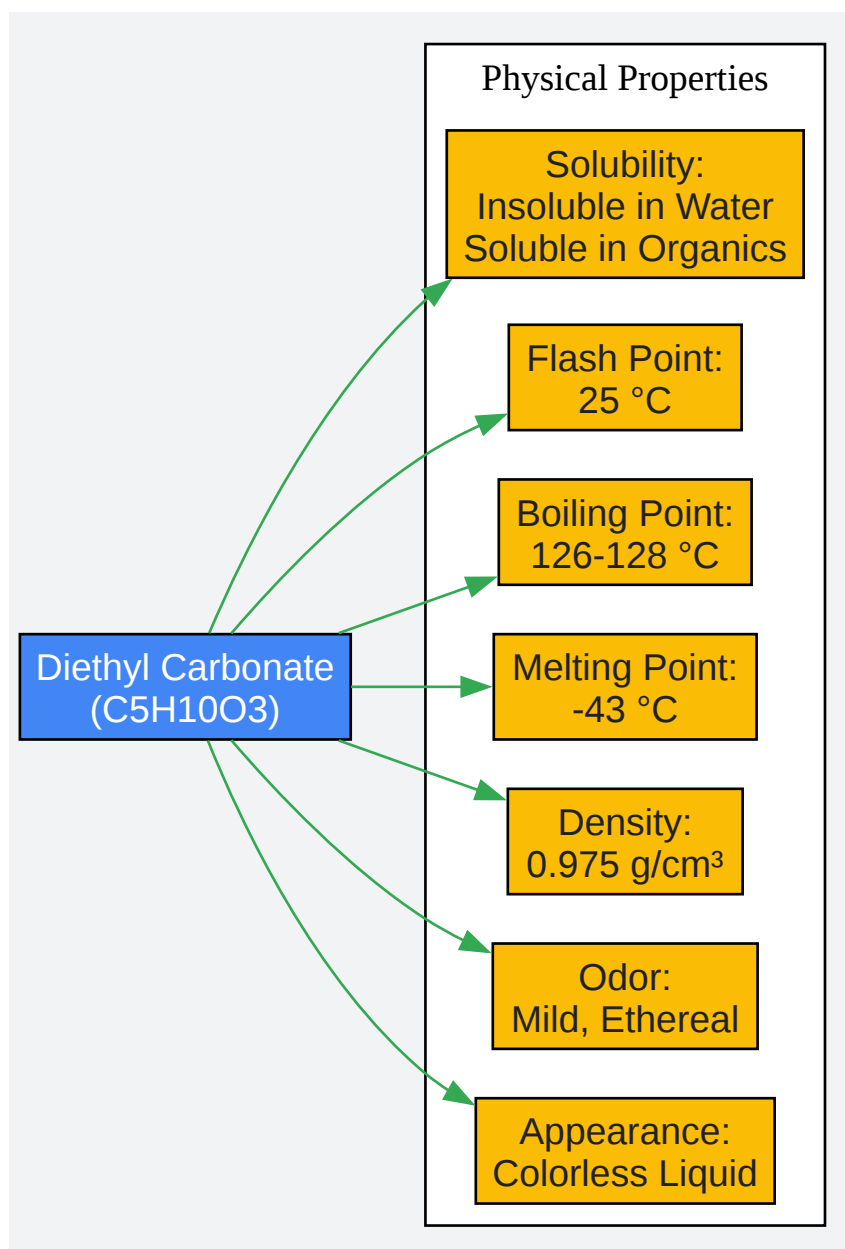
## 2. Transesterification of Dimethyl Carbonate to **Diethyl Carbonate**

This procedure describes a laboratory-scale synthesis of **diethyl carbonate** via transesterification.<sup>[7]</sup>

- Materials: Dimethyl carbonate, ethanol, catalyst (e.g., sodium methoxide or a solid base catalyst), round-bottom flask, fractional distillation apparatus, heating mantle, magnetic stirrer, and stir bar.
- Procedure:
  - In a round-bottom flask equipped with a magnetic stir bar and a fractional distillation setup, combine dimethyl carbonate and an excess of ethanol.
  - Add the catalyst to the reaction mixture.
  - Heat the mixture to reflux with vigorous stirring. The temperature at the top of the distillation column should be monitored.
  - Methanol, being the more volatile component, will be formed and can be removed by fractional distillation, driving the equilibrium towards the formation of **diethyl carbonate**.<sup>[7]</sup>
  - The reaction progress can be monitored by analyzing the composition of the distillate and the reaction mixture using GC.
  - After the reaction is complete, the catalyst is neutralized or filtered off.

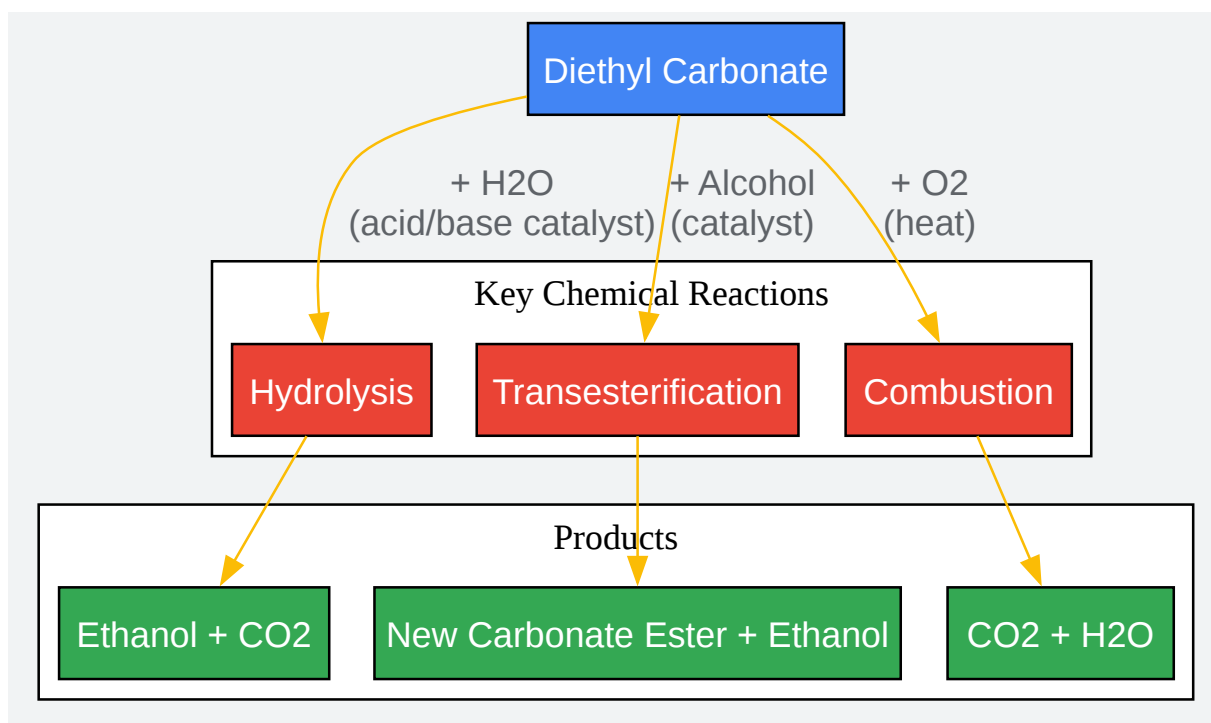
- The remaining mixture is then purified by fractional distillation to isolate the **diethyl carbonate**.

## Visualizations



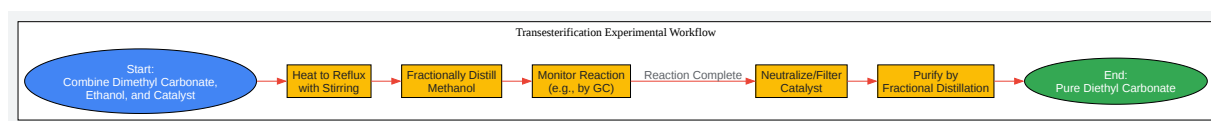
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Caption: Key physical properties of **Diethyl Carbonate**.



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Caption: Major chemical reactions involving **Diethyl Carbonate**.



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Caption: Experimental workflow for **Diethyl Carbonate** synthesis.

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